

Personal protective equipment for handling 1-Ethoxymethyl-2-iodoimidazole

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Compound of Interest

Compound Name: 1-Ethoxymethyl-2-iodoimidazole

Cat. No.: B114127

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Essential Safety and Handling Guide for 1-Ethoxymethyl-2-iodoimidazole

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **1-Ethoxymethyl-2-iodoimidazole** (CAS No. 146697-87-2). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard safety practices.

Hazard Identification and Personal Protective Equipment (PPE)

1-Ethoxymethyl-2-iodoimidazole is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[1] Adherence to proper PPE protocols is mandatory to mitigate these risks.

Table 1: Personal Protective Equipment (PPE) for Handling **1-Ethoxymethyl-2-iodoimidazole**

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical goggles conforming to EN166 or equivalent standards.	To protect eyes from splashes and airborne particles of the compound, which can cause serious eye irritation. ^[1] ^[2]
Hand Protection	Chemical-resistant, impermeable gloves (e.g., Nitrile rubber, 4 mil minimum thickness).	To prevent skin contact, which can cause irritation. ^[2] Gloves should be inspected before use and disposed of properly after handling.
Body Protection	Standard laboratory coat. A chemical-resistant apron may be worn for additional protection during mixing or handling larger quantities.	To protect skin and clothing from contamination.
Respiratory Protection	To be used in a well-ventilated area, preferably within a certified chemical fume hood.	To avoid inhalation of dust or vapors, which may cause respiratory tract irritation. ^[1]

Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are crucial to minimize exposure and ensure the integrity of the experiment.

Pre-Handling Checklist:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible.
- Confirm all necessary PPE is available and in good condition.
- Locate the designated waste container for halogenated organic compounds.

Step-by-Step Handling:

- Preparation: Don all required PPE as specified in Table 1 before entering the designated handling area.
- Weighing and Transfer: Conduct all weighing and transferring of the solid compound within a chemical fume hood to control dust and vapor dispersion. Use non-sparking tools to prevent ignition sources.[2]
- Dissolution: When preparing solutions, slowly add the solid **1-Ethoxymethyl-2-iodoimidazole** to the solvent to avoid splashing.
- Reaction Setup: If the compound is to be used in a reaction, ensure the apparatus is securely assembled within the fume hood.
- Post-Handling: After handling, decontaminate the work area. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.

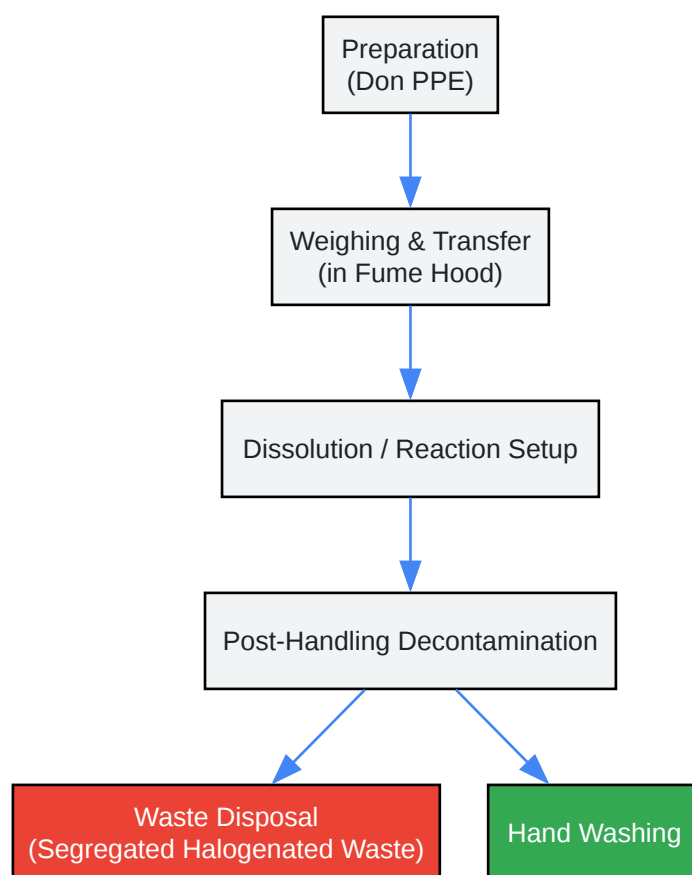


Diagram 1: General Handling Workflow

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Caption: General workflow for handling **1-Ethoxymethyl-2-iodoimidazole**.

Experimental Protocol: Representative Suzuki-Miyaura Cross-Coupling Reaction

While specific experimental uses of **1-Ethoxymethyl-2-iodoimidazole** are proprietary to individual research programs, its structure lends itself to common synthetic transformations such as the Suzuki-Miyaura cross-coupling reaction. The following is a representative, non-cited protocol illustrating how this compound might be used as a building block.

Objective: To synthesize a 2-aryl-1-(ethoxymethyl)-1H-imidazole derivative via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

- **1-Ethoxymethyl-2-iodoimidazole**
- Arylboronic acid (e.g., Phenylboronic acid)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane
- Water (degassed)

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and condenser, combine **1-Ethoxymethyl-2-iodoimidazole** (1.0 mmol, 1.0 equiv), the arylboronic acid (1.2 mmol, 1.2 equiv), and potassium carbonate (2.0 mmol, 2.0 equiv).
- **Catalyst Addition:** Add palladium(II) acetate (0.02 mmol, 2 mol%) and triphenylphosphine (0.04 mmol, 4 mol%).

- Solvent Addition: Add a 4:1 mixture of 1,4-dioxane and degassed water (5 mL).
- Inert Atmosphere: Seal the flask and degas the mixture by bubbling argon or nitrogen through the solution for 15-20 minutes.
- Reaction: Heat the reaction mixture to 80-100 °C and stir until thin-layer chromatography (TLC) or LC-MS analysis indicates the consumption of the starting material.
- Work-up: Cool the reaction to room temperature. Dilute the mixture with ethyl acetate (20 mL) and wash with water (2 x 10 mL) and brine (10 mL).
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Disposal Plan

As a halogenated organic compound, **1-Ethoxymethyl-2-iodoimidazole** and its waste must be disposed of following specific protocols to ensure environmental safety and regulatory compliance.

Step-by-Step Disposal Procedure:

- Segregation: All waste containing **1-Ethoxymethyl-2-iodoimidazole**, including contaminated solids (e.g., gloves, paper towels) and solutions, must be collected separately from non-halogenated waste.
- Waste Container: Use a designated, clearly labeled, and sealable container for "Halogenated Organic Waste." The container should be in good condition and compatible with the chemical.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**1-Ethoxymethyl-2-iodoimidazole**," and any other components of the waste stream with their approximate percentages.
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials such as strong oxidizing agents.

- Collection: When the container is full, arrange for collection by your institution's Environmental Health and Safety (EHS) department. Do not pour this chemical waste down the drain.

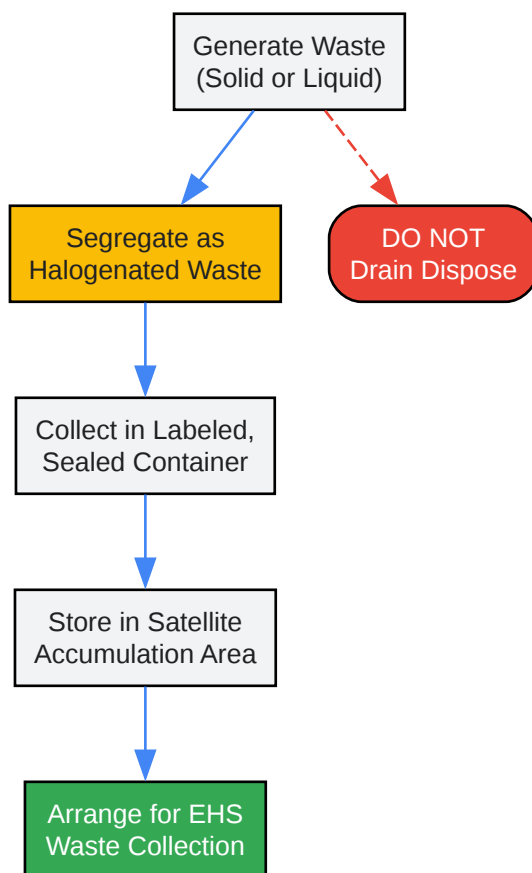


Diagram 2: Disposal Workflow

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Caption: Disposal workflow for **1-Ethoxymethyl-2-iodoimidazole** waste.

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References

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